

Proper Disposal Procedures for DS-108 Cleaning Solvent

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Compound of Interest

Compound Name: DN-108

Cat. No.: B061871

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Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the proper disposal procedures for DS-108, a high-flashpoint, biodegradable cleaning solvent. Adherence to these protocols is crucial for ensuring laboratory safety and environmental compliance. The information is intended to supplement, not replace, institutional and local regulatory requirements.

Key Safety Data

For quick reference, the following tables summarize the essential quantitative data for DS-108. This information is critical for risk assessment and the implementation of appropriate safety controls.

Physical and Chemical Properties

Property	Value
Flash Point	46°C (115°F)[1][2]
Boiling Point	160°C (320°F)[1]
Specific Gravity	0.95[1][3]
Appearance	Colorless liquid

Exposure Limits

Component	Limit Type	Value
1-Propoxy-2-propanol	DNEL (Inhalation, Worker, Long-term)	217 mg/m ³ [4] [5]

Health Hazard Information

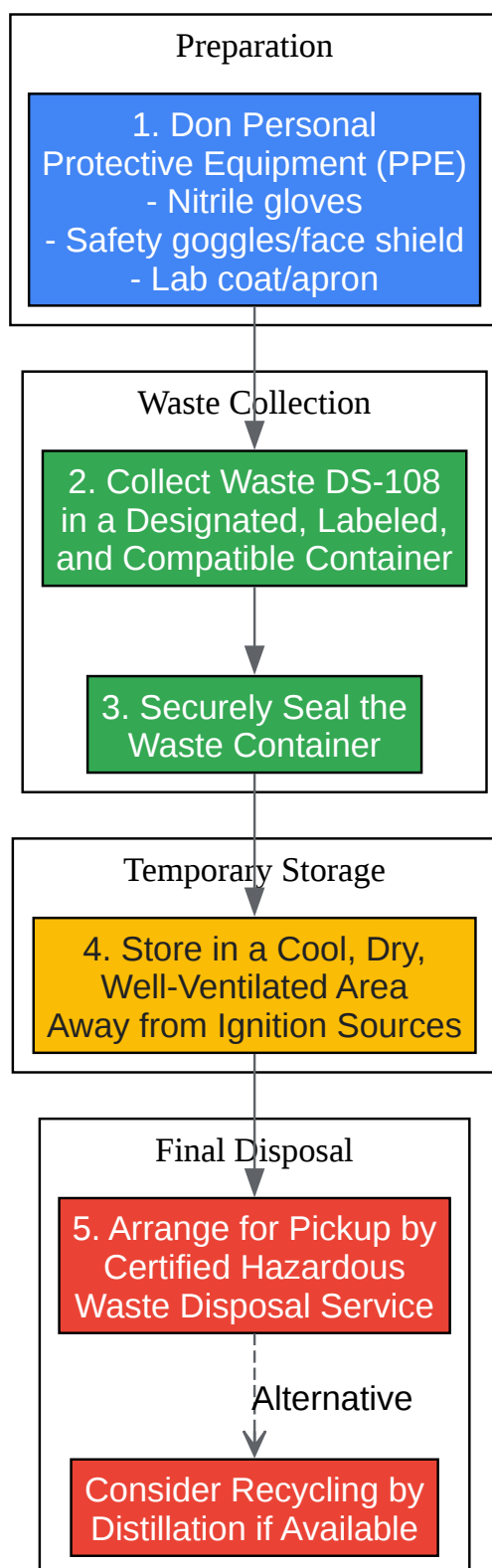
DS-108 is classified as a flammable liquid and vapor that can cause serious eye irritation and may lead to skin irritation or an allergic reaction.[\[4\]](#) Inhalation of high concentrations of vapor may cause respiratory irritation, drowsiness, or dizziness.[\[4\]](#) Ingestion is particularly hazardous and can be fatal if the solvent enters the airways.[\[4\]](#)

First Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, administer CPR and seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek medical attention if irritation persists.
- Ingestion: DO NOT induce vomiting. If vomiting occurs, keep the head below the hips to prevent aspiration into the lungs. Seek immediate medical attention.

Step-by-Step Disposal Protocol

Proper disposal of DS-108 is imperative to prevent environmental contamination and ensure workplace safety. The following workflow outlines the necessary steps for its disposal.



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